Application Note & Protocol: Synthesis of 4-(2-Bromo-4-nitrophenyl)morpholine

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Compound of Interest

Compound Name:	*4-(2-Bromo-4-nitrophenyl)morpholine*
CAS No.:	*477846-96-1*
Cat. No.:	*B1272099*

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Introduction: The Utility of a Versatile Synthetic Intermediate

In the landscape of modern medicinal chemistry and drug development, the synthesis of functionalized aromatic amines is a foundational requirement. The morpholine moiety, in particular, is a privileged scaffold known to improve the pharmacokinetic properties of drug candidates, such as aqueous solubility and metabolic stability. The title compound, **4-(2-Bromo-4-nitrophenyl)morpholine**, is a valuable intermediate that combines the morpholine scaffold with a functionalized nitrophenyl ring.[1] The presence of the nitro group and the bromine atom provides two distinct chemical handles for subsequent diversification, for instance, through reduction of the nitro group to an amine or via palladium-catalyzed cross-coupling reactions at the C-Br bond.

This document provides a comprehensive guide to the synthesis of **4-(2-Bromo-4-nitrophenyl)morpholine** from morpholine and 1,2-dibromo-4-nitrobenzene. The core of this transformation is the Nucleophilic Aromatic Substitution (SNAr) reaction, a powerful and widely used method for C-N bond formation on electron-deficient aromatic systems.[2] We will delve

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into the mechanistic underpinnings of this reaction, provide a detailed and validated experimental protocol, and outline the necessary characterization and safety procedures. This guide is intended for researchers and scientists engaged in organic synthesis and drug discovery.

Reaction Principle: The Nucleophilic Aromatic Substitution (SNAr) Mechanism

The synthesis proceeds via a well-established SNAr mechanism. Unlike nucleophilic substitutions on aliphatic systems (SN1/SN2), the SNAr reaction on an aromatic ring is a two-step addition-elimination process.[2][3]

Causality of Key Reaction Features:

- Ring Activation: The reaction is contingent upon the aromatic ring being "activated" or electron-deficient. The strongly electron-withdrawing nitro group ($-NO_2$) at the C4 position serves this purpose perfectly. Through its potent negative inductive (-I) and resonance (-R) effects, it polarizes the aromatic ring, making the carbon atoms susceptible to attack by a nucleophile.[4]

- Nucleophilic Attack & Meisenheimer Complex Formation: Morpholine, acting as the nucleophile, attacks the carbon atom bearing a leaving group. This initial addition step temporarily breaks the aromaticity of the ring, forming a resonance-stabilized carbanionic intermediate known as a Meisenheimer complex.[2]

- Regioselectivity: With 1,2-dibromo-4-nitrobenzene as the substrate, morpholine preferentially attacks the C1 position (ortho to the nitro group) rather than the C2 position (meta to the nitro group). This is because the negative charge of the Meisenheimer complex formed from ortho or para attack can be delocalized onto the oxygen atoms of the nitro group, providing significant resonance stabilization.[4][5] Attack at the meta position does not allow for this extended delocalization, making the corresponding intermediate much higher in energy.[5]

- Elimination & Aromaticity Restoration: In the final, typically rapid step, the leaving group (in this case, a bromide ion from the C1 position) is expelled, and the aromaticity of the ring is restored to yield the final product.

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The overall mechanism is depicted below.

Figure 1: The Addition-Elimination Mechanism of the SNAr Reaction.

Experimental Protocol

This protocol is designed for a 10 mmol scale synthesis. All operations involving the nitroaromatic substrate should be conducted within a certified chemical fume hood.

Materials and Equipment

- Chemicals:
  - 1,2-Dibromo-4-nitrobenzene (≥98% purity)
  - Morpholine (≥99% purity)
  - Potassium Carbonate (K_2CO_3), anhydrous powder
  - N,N-Dimethylformamide (DMF), anhydrous
  - Ethyl Acetate (EtOAc), ACS grade
  - Brine (saturated aqueous NaCl solution)
  - Magnesium Sulfate ($MgSO_4$), anhydrous
  - Deionized Water
- Equipment:
  - 100 mL round-bottom flask
  - Reflux condenser
  - Magnetic stirrer and stir bar
  - Heating mantle with temperature controller

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- Separatory funnel (250 mL)
- Rotary evaporator
- Büchner funnel and filter flask
- Standard laboratory glassware (beakers, graduated cylinders)
- TLC plates (silica gel 60 F_{254})

Reagent Data and Stoichiometry

Reagent	Formula	MW (g/mol)	Amount (mg/g)	Moles (mmol)	Equivalents
1,2-Dibromo-4-nitrobenzene	$C_6H_3Br_2NO_2$	280.91	2.81 g	10.0	1.0
Morpholine	C_4H_9NO	87.12	1.05 g (1.05 mL)	12.0	1.2
Potassium Carbonate (K_2CO_3)	K_2CO_3	138.21	2.07 g	15.0	1.5
DMF (Solvent)	C_3H_7NO	73.09	30 mL	-	-

Step-by-Step Procedure

- Reaction Setup:
  - To a 100 mL round-bottom flask equipped with a magnetic stir bar, add 1,2-dibromo-4-nitrobenzene (2.81 g, 10.0 mmol) and anhydrous potassium carbonate (2.07 g, 15.0 mmol).
  - Add 30 mL of anhydrous DMF to the flask. The use of an anhydrous solvent prevents potential side reactions, although the reaction is generally tolerant to small amounts of water.

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- Attach a reflux condenser to the flask.

- Reagent Addition:
  - While stirring the suspension, add morpholine (1.05 mL, 12.0 mmol) dropwise via syringe at room temperature.
  - Causality: Potassium carbonate is added as a base to neutralize the hydrobromic acid (HBr) that is formed as a byproduct of the reaction. This prevents the protonation of the morpholine nucleophile, which would render it unreactive. An excess is used to ensure the reaction medium remains basic.

- Reaction Conditions:
  - Heat the reaction mixture to 80-90 °C using a heating mantle.
  - Maintain vigorous stirring at this temperature for 4-6 hours.
  - Experimental Insight: The elevated temperature is necessary to overcome the activation energy for the formation of the Meisenheimer complex, which is the rate-determining step.

- Reaction Monitoring:
  - Monitor the progress of the reaction by Thin Layer Chromatography (TLC) using a 4:1 Hexanes:Ethyl Acetate eluent system.
  - Spot the starting material and the reaction mixture on a TLC plate. The product is expected to have a lower Rf value than the starting 1,2-dibromo-4-nitrobenzene. The reaction is complete when the starting material spot is no longer visible by UV light.

- Work-up and Isolation:
  - Once the reaction is complete, allow the mixture to cool to room temperature.
  - Pour the dark reaction mixture into a beaker containing 150 mL of cold deionized water. A yellow precipitate (the crude product) should form.
  - Stir the aqueous suspension for 15-20 minutes to ensure complete precipitation.

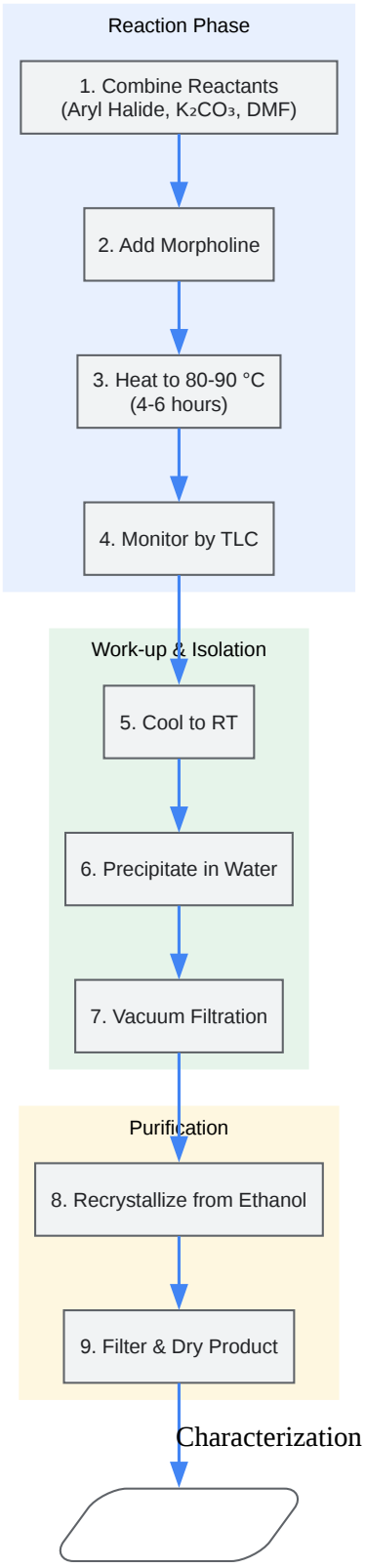
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- Collect the crude solid by vacuum filtration using a Büchner funnel.
- Wash the solid with additional deionized water (2 x 30 mL) to remove residual DMF and salts.
- Air-dry the solid on the filter paper for at least 30 minutes.

- Purification:
  - The most effective method for purification is recrystallization.
  - Transfer the crude solid to a 100 mL Erlenmeyer flask.
  - Add a minimal amount of hot ethanol (or isopropanol) to dissolve the solid completely.
  - Allow the solution to cool slowly to room temperature, then place it in an ice bath for 30 minutes to maximize crystal formation.
  - Collect the purified yellow crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry under vacuum.
  - Expected Yield: 75-85%.

Experimental Workflow Diagram

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Figure 2: Step-by-step experimental workflow for the synthesis.

Characterization of the Final Product

Proper characterization is essential to confirm the identity and purity of the synthesized **4-(2-Bromo-4-nitrophenyl)morpholine**.

- Physical Appearance: Yellow crystalline solid.
- Molecular Formula: $C_{10}H_{11}BrN_2O_3$[6]
- Molecular Weight: 287.11 g/mol [6]
- ^1H NMR (400 MHz, $CDCl_3$): The expected spectrum will show distinct signals for both the morpholine and the aromatic protons.
  - Aromatic Protons: Three signals in the aromatic region (~7.0-8.5 ppm). A doublet of doublets, a doublet, and another doublet, corresponding to the three protons on the substituted phenyl ring.
  - Morpholine Protons: Two distinct triplets (or complex multiplets) integrating to 4 protons each. The protons closer to the oxygen (-O-CH_2-) will be downfield (~3.9 ppm), and the protons closer to the nitrogen (-N-CH_2-) will be slightly upfield (~3.3 ppm). This pattern is characteristic of the morpholine ring.[7][8]
- ^{13}C NMR (100 MHz, $CDCl_3$):
  - Aromatic Carbons: Six signals in the aromatic region (~110-155 ppm), including four signals for carbons attached to protons and two quaternary carbon signals (C-Br and C-NO_2).
  - Morpholine Carbons: Two signals in the aliphatic region: ~66 ppm (-O-CH_2) and ~50 ppm (-N-CH_2).
- High-Resolution Mass Spectrometry (HRMS): ESI+ calculated for $[M+H]^+$ $C_{10}H_{12}BrN_2O_3^+$: 287.0080; Found: 287.00XX.

Safety Precautions and Hazard Management

Adherence to strict safety protocols is mandatory for this procedure.

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- Personal Protective Equipment (PPE): Always wear a flame-resistant lab coat, chemical splash goggles, and nitrile gloves.[9][10]
- Engineering Controls: All manipulations of 1,2-dibromo-4-nitrobenzene and DMF must be performed in a well-ventilated chemical fume hood.[9][11] An eyewash station and safety shower should be readily accessible.[9]
- Reagent Hazards:
  - 1,2-Dibromo-4-nitrobenzene: Harmful if swallowed, inhaled, or absorbed through the skin.[10] Causes skin, eye, and respiratory tract irritation. Handle as a toxic substance.[10]
  - Morpholine: Flammable liquid and vapor. Corrosive; causes severe skin burns and eye damage.
  - DMF: A combustible liquid that is a known reproductive toxin. Avoid inhalation and skin contact.
- Spill & Emergency Procedures:
  - Minor Spills: Absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for chemical waste disposal.[12]
  - Skin/Eye Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[9][13]
- Waste Disposal: All organic and solid waste must be collected in appropriately labeled hazardous waste containers for disposal according to institutional and local regulations. Do not dispose of chemical waste down the drain.

Conclusion

This application note provides a reliable and detailed protocol for the synthesis of **4-(2-Bromo-4-nitrophenyl)morpholine** via a Nucleophilic Aromatic Substitution reaction. By explaining the causality behind the mechanistic and procedural steps, this guide equips researchers with the necessary information to reproduce this synthesis safely and efficiently. The resulting product is

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a versatile intermediate, primed for further chemical modification in the pursuit of novel bioactive molecules.

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